

# tubulozole pharmacological profile and characteristics

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## Compound Focus: Tubulozole

CAS No.: 84697-22-3

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## Core Pharmacological Characteristics of Tubulozole

The table below summarizes the available technical data on **tubulozole** from a 1989 in vivo study [1].

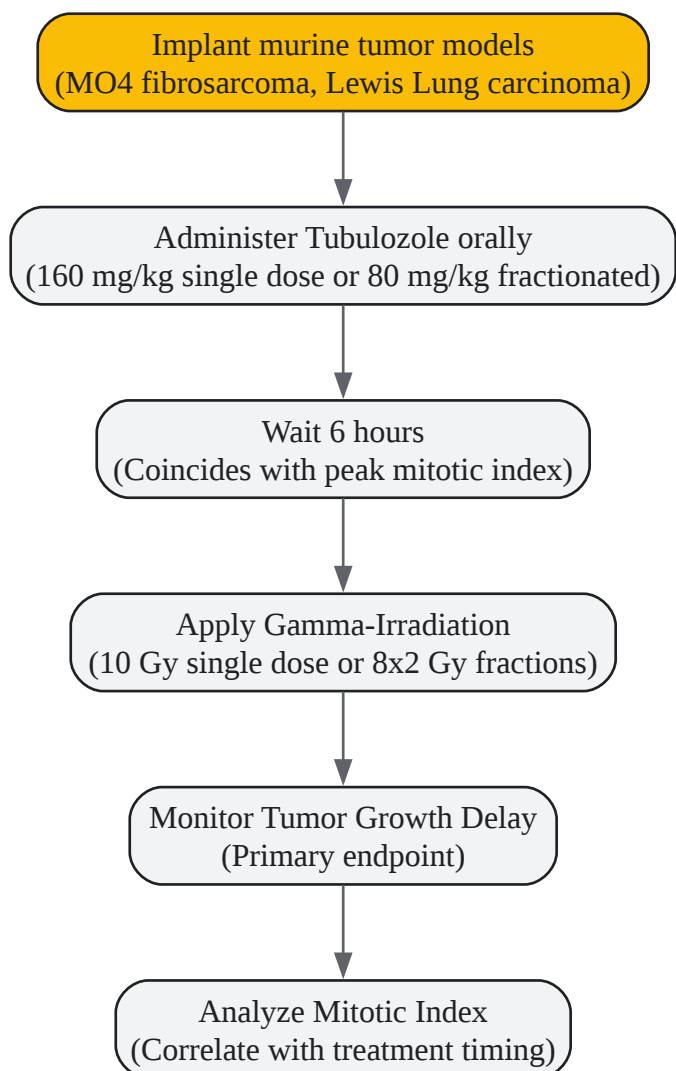
Characteristic	Technical Data
Drug Class	Microtubule inhibitor [1]
Primary Mechanism	Binds to tubulin, disrupting microtubule dynamics [1]
Tested Models	Murine MO4 fibrosarcomas & Lewis Lung carcinomas (in vivo) [1]
Effective Oral Dose	160 mg/kg (single dose); 80 mg/kg (fractionated schedule) [1]
Optimal Timing	6 hours prior to irradiation [1]
Key Combination Effect	Marked interactive effect on tumor growth delay with gamma-irradiation [1]
Stereospecificity	Activity is stereospecific; Tubulozole-T (inactive stereoisomer) showed no effect [1]

## Detailed Experimental Protocol

The primary cited study provides the following methodology for evaluating the combination of **tubulozole** with radiation [1]:

- **In Vivo Model:** Mice bearing subcutaneous MO4 fibrosarcomas or Lewis Lung carcinomas.
- **Drug Administration:** **Tubulozole** was administered orally, dissolved in an appropriate vehicle.
- **Dosing Schedule:**
  - For single-dose studies: 160 mg/kg was given 6 hours before a single 10 Gy dose of radiation.
  - For fractionated radiation studies: 80 mg/kg was given 6 hours before each of 8 fractions of 2 Gy.
- **Endpoint Measurement:** The main outcome was tumor growth delay, measured by the time for tumors to reach a predetermined size in treated versus control groups.
- **Mechanistic Investigation:** The mitotic index (a measure of cell division) in tumor tissue was analyzed at various time points after drug administration to correlate the optimal effect with the peak in mitotic arrest.

This workflow for the core experimental protocol can be visualized as follows:



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## Summary and Research Context

The available data, while limited, positions **tubulozole** as a **microtubule inhibitor with radiosensitizing properties**. Its action is **stereospecific** and its effect is **schedule-dependent**, with maximal effect achieved when radiation is delivered during the peak of drug-induced mitotic arrest [1].

It is important to note that this information comes from a **single pre-clinical study published in 1989** [1]. The absence of more recent literature or detailed pharmacological data (like pharmacokinetics, full toxicity profile, or human trial results) in the search results suggests that this compound may not have progressed far in clinical development.

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## References

1. Interaction between the microtubule inhibitor tubulozole ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [tubulozole pharmacological profile and characteristics]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b546053#tubulozole-pharmacological-profile-and-characteristics>]

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